stability of 10-Nonadecanol under different storage conditions

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Compound of Interest		
Compound Name:	10-Nonadecanol	
Cat. No.:	B101355	Get Quote

Technical Support Center: 10-Nonadecanol

This technical support center provides guidance on the stability of **10-Nonadecanol** under various storage conditions. The information is intended for researchers, scientists, and drug development professionals. Please note that specific stability data for **10-Nonadecanol** is limited; therefore, this guidance is based on the general chemical properties of long-chain secondary alcohols.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **10-Nonadecanol**?

A1: For optimal stability, **10-Nonadecanol** should be stored in a cool, dry, and well-ventilated area.[1] It is advisable to keep it in a tightly sealed container to prevent contamination and exposure to moisture.[1] While one supplier suggests storage at room temperature in a dry, sealed state, another indicates a storage temperature of 0 - 8 °C for the related compound 1-Nonadecanol.[2] Given that lower temperatures generally slow down chemical degradation, storing at refrigerated temperatures (2-8°C) is a prudent measure for long-term storage.

Q2: How sensitive is **10-Nonadecanol** to light?

A2: While specific photostability data for **10-Nonadecanol** is not readily available, many organic compounds, including alcohols, can be sensitive to light.[2] Photochemical oxidation of secondary alcohols can occur, leading to the formation of ketones.[3] Therefore, it is best

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practice to store **10-Nonadecanol** in an opaque or amber container to protect it from light exposure.[4]

Q3: Is **10-Nonadecanol** susceptible to oxidation?

A3: Yes. As a secondary alcohol, **10-Nonadecanol** is susceptible to oxidation. The primary oxidation product of a secondary alcohol is a ketone.[5][6] This process can be accelerated by factors such as elevated temperature, exposure to light, and the presence of oxidizing agents. [7] Studies on other long-chain alcohols have shown that thermo-oxidative aging is a significant degradation pathway.[7]

Q4: What are the likely degradation products of **10-Nonadecanol**?

A4: The principal degradation product of **10-Nonadecanol** under oxidative conditions is expected to be 10-nonadecanone, a ketone. Further degradation under harsh conditions could potentially lead to the cleavage of carbon-carbon bonds, resulting in shorter-chain carboxylic acids and other oxidized species, although this is less common under typical storage conditions.

Q5: How does humidity affect the stability of **10-Nonadecanol**?

A5: Although **10-Nonadecanol** has low water solubility, exposure to high humidity is not recommended.[8] While not considered highly hygroscopic, absorbed moisture could potentially participate in degradation reactions, especially in the presence of other impurities. Therefore, storing it in a dry environment, for instance, in a desiccator for small quantities, is advisable.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Change in physical appearance (e.g., color change, clumping)	Oxidation or moisture absorption.	Discard the sample if significant changes are observed. For future use, ensure storage in a tightly sealed, opaque container in a cool, dry place. Consider storing under an inert atmosphere (e.g., nitrogen or argon) for sensitive applications.
Inconsistent experimental results	Sample degradation leading to lower purity.	Verify the purity of the 10-Nonadecanol sample using an appropriate analytical method such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). If degradation is confirmed, obtain a fresh batch and store it under the recommended conditions.
Appearance of new peaks in analytical chromatograms (e.g., GC, HPLC)	Formation of degradation products, most likely 10-nonadecanone.	Characterize the new peaks using techniques like Mass Spectrometry (MS) to confirm the identity of the degradation products. Review storage conditions and handling procedures to minimize further degradation.
Low assay value	Degradation of 10-Nonadecanol.	Re-evaluate the storage conditions. For long-term storage, refrigeration (2-8°C) in a tightly sealed, light-resistant container is recommended.

Stability of **10-Nonadecanol** Under Different Storage Conditions (Qualitative Summary)

Storage Condition	Parameter	Potential Effect on 10-Nonadecanol	Recommendation
Temperature	Elevated Temperature (>25°C)	Increased rate of oxidation to 10-nonadecanone.	Store at controlled room temperature or refrigerated (2-8°C) for long-term stability.
Room Temperature (20-25°C)	Slow oxidation may occur over time.	Suitable for short-term storage. Ensure the container is well-sealed.	
Refrigerated (2-8°C)	Significantly reduced degradation rate.	Recommended for long-term storage.	
Frozen (≤ -20°C)	Minimal degradation.	May be suitable, but consider potential phase changes. Ensure the container is appropriate for freezing.	
Light	UV or Ambient Light Exposure	Photochemical oxidation to 10-nonadecanone.	Store in amber or opaque containers to protect from light.
Atmosphere	Air (Oxygen)	Oxidation to 10-nonadecanone.	For high-purity requirements or long-term storage, consider storing under an inert atmosphere (e.g., nitrogen, argon).
Humidity	High Humidity	Potential for moisture absorption, which may facilitate degradation.	Store in a dry environment. Use of a desiccator is recommended for small quantities.

Experimental Protocols

General Protocol for Stability Testing of **10-Nonadecanol**

This protocol outlines a general approach for assessing the stability of **10-Nonadecanol**.

- Sample Preparation:

  - Procure a high-purity sample of **10-Nonadecanol**.

  - Characterize the initial sample for identity, purity, and physical appearance (t=0 analysis).

  - Aliquot the sample into several vials suitable for the different storage conditions to be tested.

- Storage Conditions:

  - Store the aliquots under various conditions, for example:

    - 25°C / 60% Relative Humidity (RH)

    - 40°C / 75% RH (accelerated condition)

    - 5°C

    - Photostability chamber (ICH Q1B guidelines)

- Time Points:

  - Define the testing intervals, for example: 0, 1, 3, 6, and 12 months for long-term studies, and shorter intervals for accelerated studies.

- Analytical Method:

  - A stability-indicating analytical method, capable of separating **10-Nonadecanol** from its potential degradation products, should be used. Gas Chromatography with Flame Ionization Detection (GC-FID) or Mass Spectrometry (GC-MS) is a suitable technique.[9][10]

- GC Method Example (General):

  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5).

  - Injector Temperature: 280°C.

  - Oven Program: Start at a suitable temperature (e.g., 150°C), ramp up to a final temperature (e.g., 280°C) to ensure elution of **10-Nonadecanol** and any degradation products.

  - Detector Temperature: 300°C (for FID).

  - Carrier Gas: Helium or Hydrogen.

  - Derivatization: Analysis may be improved by derivatizing the alcohol to a less polar form, such as a trimethylsilyl (TMS) ether, prior to injection.[9]

- Data Analysis:

  - At each time point, analyze the samples for:

    - Appearance

    - Assay of **10-Nonadecanol**

    - Quantification of any degradation products.

  - Compare the results to the t=0 data to determine the extent of degradation.

Visualizations

Caption: Primary degradation pathway of **10-Nonadecanol**.

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